

In-Depth Technical Guide: Solubility of 5-Bromo-2-methylbenzotrile in Organic Solvents

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Compound of Interest

Compound Name: 5-Bromo-2-methylbenzotrile

Cat. No.: B118137

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This technical guide provides a comprehensive overview of the solubility of **5-Bromo-2-methylbenzotrile**, a key intermediate in various synthetic applications. Due to the limited availability of specific quantitative solubility data in published literature, this document focuses on providing a detailed experimental protocol for determining its solubility, alongside available qualitative data and relevant physical properties.

Introduction to 5-Bromo-2-methylbenzotrile

5-Bromo-2-methylbenzotrile is a halogenated aromatic nitrile. Its chemical structure, featuring a polar nitrile group and a less polar bromotoluene backbone, suggests a varied solubility profile in organic solvents. Understanding this solubility is crucial for its application in reaction chemistry, purification processes like crystallization, and formulation development.

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-methylbenzotrile** is presented below.

Property	Value	Reference
CAS Number	156001-51-3	
Molecular Formula	C ₈ H ₆ BrN	
Molecular Weight	196.04 g/mol	[1]
Appearance	White to orange to green powder/crystal	[2]
Melting Point	47-51 °C	
Boiling Point	251 °C	
Flash Point	> 110 °C (> 230 °F) - closed cup	

Solubility Profile

Quantitative Solubility Data

Exhaustive searches of scientific databases and chemical literature did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **5-Bromo-2-methylbenzotrile** in various organic solvents. The absence of this data highlights a knowledge gap and necessitates experimental determination for specific applications.

Qualitative Solubility Information

General qualitative solubility information has been reported, indicating its behavior in different solvent classes.

Solvent Class	Solubility	Source
Polar Protic Solvents	Soluble in Methanol.	[3]
General Organic Solvents	High solubility.	[4]
Aqueous Solvents	Low solubility in water.	[4]

The nitrile group can act as a hydrogen bond acceptor, contributing to its solubility in protic solvents like methanol.[5] The overall aromatic and nonpolar character of the molecule suggests good solubility in a range of common organic solvents.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **5-Bromo-2-methylbenzotrile** in an organic solvent using the equilibrium solubility method.

Materials and Equipment

- **5-Bromo-2-methylbenzotrile** (solid)
- Selected organic solvent (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., $0.45 \mu\text{m}$ PTFE)
- Syringes
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.
- Calibrated pipettes and other standard laboratory glassware

Procedure

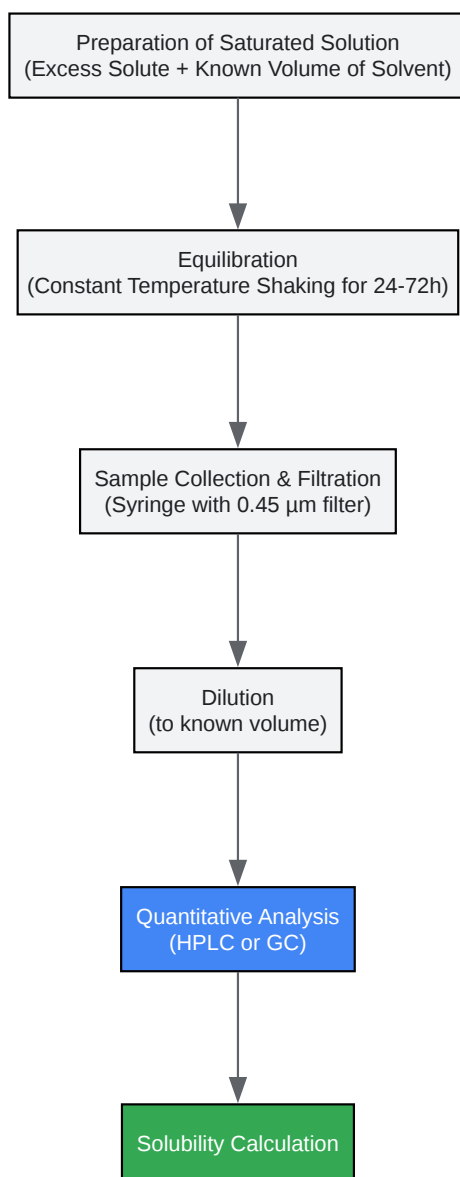
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **5-Bromo-2-methylbenzotrile** to a series of vials. The excess is crucial to ensure a saturated solution is achieved.

- Pipette a known volume of the selected organic solvent into each vial.
- Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Allow the mixtures to shake for a sufficient period to reach equilibrium (typically 24-72 hours). A preliminary time-course study can determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask to remove any undissolved solid.
 - Dilute the filtered solution with the same solvent to a concentration within the calibrated range of the analytical method.
- Quantification:
 - Analyze the diluted samples using a pre-validated HPLC or GC method to determine the concentration of **5-Bromo-2-methylbenzotrile**.
 - A calibration curve should be prepared using standard solutions of known concentrations of **5-Bromo-2-methylbenzotrile** in the same solvent.
- Calculation of Solubility:
 - Calculate the concentration in the original saturated solution, accounting for the dilution factor.

- Express the solubility in desired units, such as g/100 mL or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

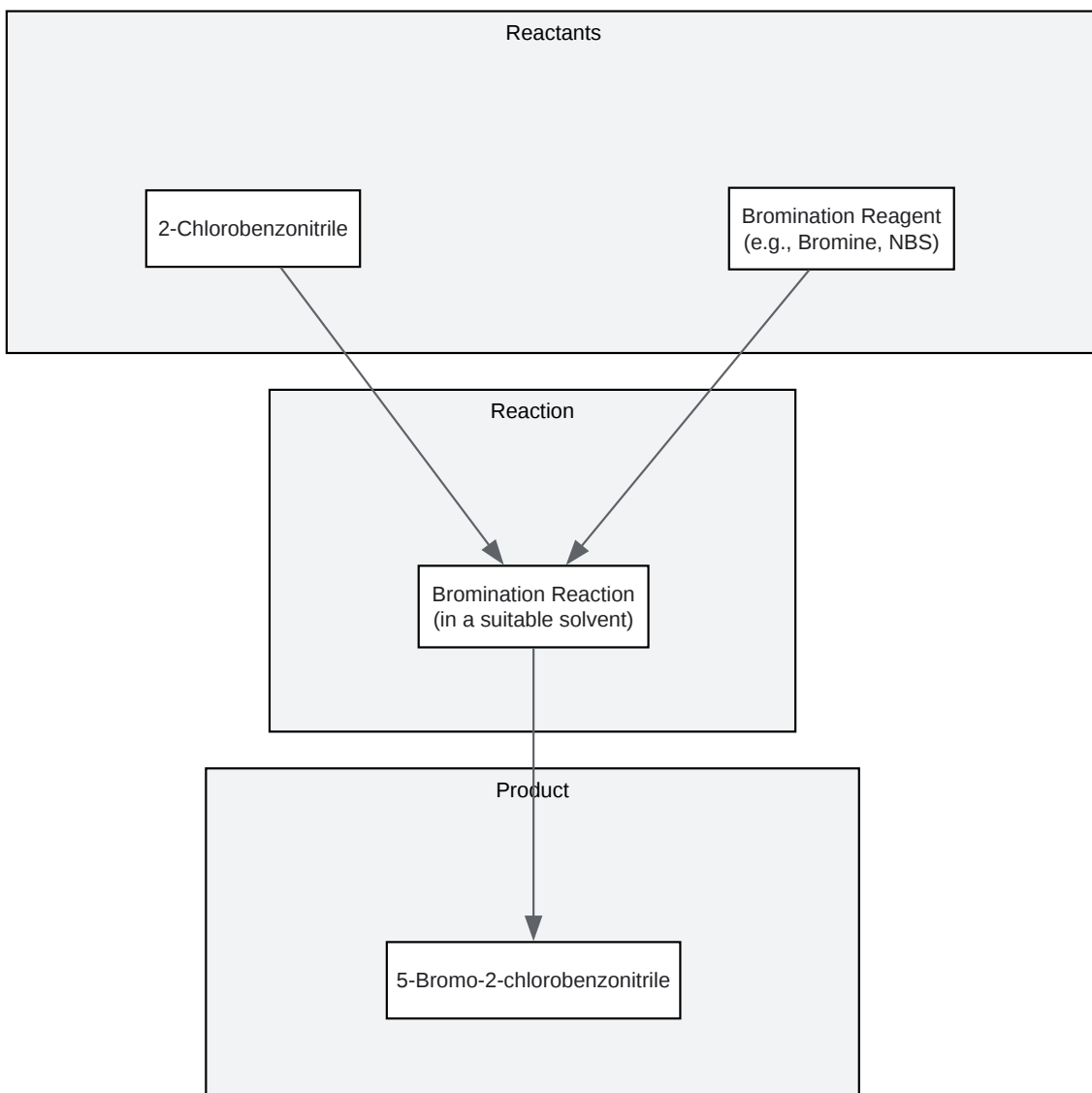


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Caption: Workflow for determining the solubility of **5-Bromo-2-methylbenzonitrile**.

Representative Synthesis of a Bromo-substituted Benzonitrile

The following diagram illustrates a general synthetic pathway for a bromo-substituted benzonitrile, based on the bromination of a benzonitrile precursor, as described in patent literature for similar compounds.[6]



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Caption: Synthesis of 5-Bromo-2-chlorobenzonitrile via bromination.

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